

2-Ethyl-1-hexanethiol synonyms and CAS number 7341-17-5

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Compound of Interest

Compound Name: 2-Ethyl-1-hexanethiol

Cat. No.: B1584936

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In-Depth Technical Guide: 2-Ethyl-1-hexanethiol

CAS Number: 7341-17-5

This technical guide provides a comprehensive overview of **2-Ethyl-1-hexanethiol**, a versatile organosulfur compound. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Chemical Identity and Synonyms

2-Ethyl-1-hexanethiol is a branched-chain alkanethiol. Its unique structural characteristics impart specific chemical properties that are leveraged in various industrial and research applications.

Synonyms:

- 2-Ethylhexyl mercaptan[1]
- 2-Ethylhexanethiol[1]
- 1-Hexanethiol, 2-ethyl-[1]
- 2-Ethylhexan-1-thiol[1]
- 2-(Mercaptomethyl)heptane

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethyl-1-hexanethiol** is presented in the table below. This data is essential for handling, storage, and application of the compound.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ S	[1]
Molecular Weight	146.29 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Strong, unpleasant	[1]
Boiling Point	186 °C	[2]
Density	0.843 g/mL at 25 °C	[3]
Refractive Index	1.457 (n _{20/D})	[3]
Flash Point	60 °C	[3]
Water Solubility	Insoluble	[1]
Solubility in Organics	Soluble in oil and alcohol	[1]

Applications in Research and Industry

2-Ethyl-1-hexanethiol is utilized in a range of applications owing to its reactive thiol group and branched alkyl chain.

- **Chemical Synthesis:** It serves as a crucial intermediate and building block in the synthesis of more complex organic molecules.[1] The thiol group provides a site for various chemical modifications.
- **Corrosion Inhibition:** This compound can form a self-assembled monolayer (SAM) on metal surfaces, which acts as a protective barrier against corrosion.[3]
- **Materials Science:** It is employed as a capping agent for gold surfaces in the development of chemiresistive vapor sensors.[3] Additionally, it can form a SAM on copper indium sulfide

(CuInS₂), which has applications in organic electronic devices like OLEDs and solar cells.[3]

- Flavors and Fragrances: It is used as a chemical intermediate in the production of various flavor and fragrance compounds.[1]
- Lubricants: It is a component in some lubricant formulations.[1]

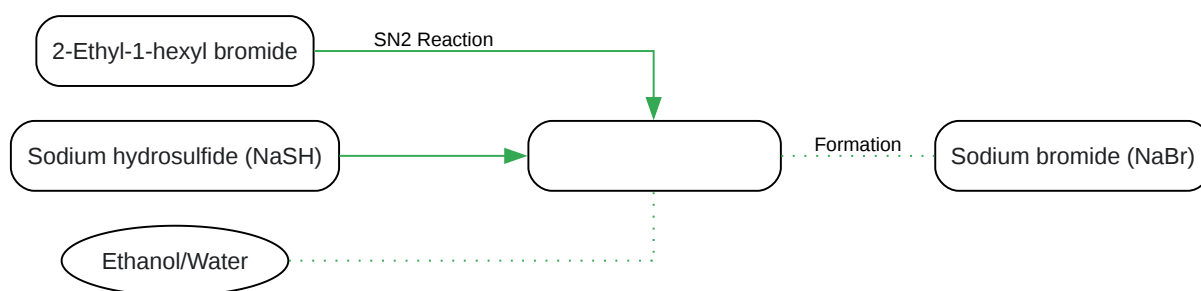
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Ethyl-1-hexanethiol** are crucial for its effective use in a laboratory setting.

Synthesis: General Approach via Alkyl Halide Substitution

A common laboratory-scale synthesis of thiols involves the nucleophilic substitution of an alkyl halide with a hydrosulfide salt. The following represents a generalized protocol for the synthesis of **2-Ethyl-1-hexanethiol**.

Reaction Scheme:



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Synthetic pathway for **2-Ethyl-1-hexanethiol**.

Materials:

- 2-Ethyl-1-hexyl bromide

- Sodium hydrosulfide (NaSH)
- Ethanol
- Water
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Hydrochloric acid (dilute)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium hydrosulfide in a mixture of ethanol and water.
- Slowly add 2-ethyl-1-hexyl bromide to the stirred solution at room temperature.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic extracts and wash with dilute hydrochloric acid, followed by water, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude **2-Ethyl-1-hexanethiol**.

Purification: Fractional Distillation

The crude product can be purified by fractional distillation under reduced pressure to obtain a high-purity sample.

Procedure:

- Set up a fractional distillation apparatus with a vacuum source.
- Place the crude **2-Ethyl-1-hexanethiol** in the distillation flask.
- Slowly reduce the pressure and begin heating the flask.
- Collect the fraction that distills at the appropriate boiling point for the given pressure. For example, the boiling point is 67°C at 10 mmHg.^[3]

Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of the synthesized **2-Ethyl-1-hexanethiol** can be confirmed using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Inlet Temperature: 250 °C
- Oven Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C

- Hold: 5 minutes at 250 °C
- MSD Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-400

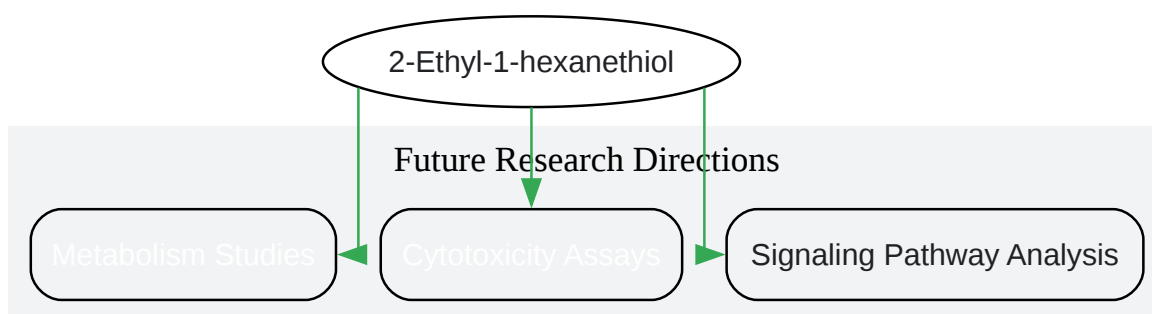
Sample Preparation:

Dilute a small amount of the purified product in a suitable solvent such as dichloromethane or hexane before injection.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of publicly available information regarding the specific biological activities and the effects of **2-Ethyl-1-hexanethiol** on cellular signaling pathways. While its structural analog, 2-ethyl-1-hexanol, has been studied in the context of toxicology and its interaction with receptors like PPAR α , direct data for the thiol counterpart is not readily available.[3]

Future research is warranted to explore the potential biological effects of **2-Ethyl-1-hexanethiol**, including its metabolism, cytotoxicity, and any interactions with key cellular signaling cascades. Given its chemical nature as a thiol, it could potentially interact with biological systems through redox-sensitive pathways or by binding to metal-containing proteins.



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Potential areas of future biological research.

Safety and Handling

2-Ethyl-1-hexanethiol is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[1] It can cause skin and eye irritation.[1] Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. For detailed safety information, refer to the Safety Data Sheet (SDS).

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References

- 1. 2-Ethylhexanethiol | C₈H₁₈S | CID 110968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Signaling Pathways Involved in the Neuroprotective Effect of Osthole: Evidence and Mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Inhalation exposure to 2-ethyl-1-hexanol causes hepatomegaly and transient lipid accumulation without induction of peroxisome proliferator-activated receptor alpha in mice - PMC [pmc.ncbi.nlm.nih.gov]
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